

Essential Safety and Operational Protocols for Handling HSP90 Inhibitors

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Compound of Interest

Compound Name: *HSP90i*

Cat. No.: *B15583405*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling Heat Shock Protein 90 inhibitors (**HSP90i**), a class of potent compounds often utilized in cancer research. Adherence to these protocols is essential for ensuring personnel safety, maintaining experimental integrity, and complying with regulatory standards. Given that many **HSP90i** are cytotoxic, a conservative approach treating them as hazardous substances is imperative.

Immediate Safety and Handling Plan

A systematic workflow is critical for safely managing **HSP90i** from receipt to disposal. All personnel handling these compounds must be thoroughly trained on the potential hazards and the procedures outlined below.

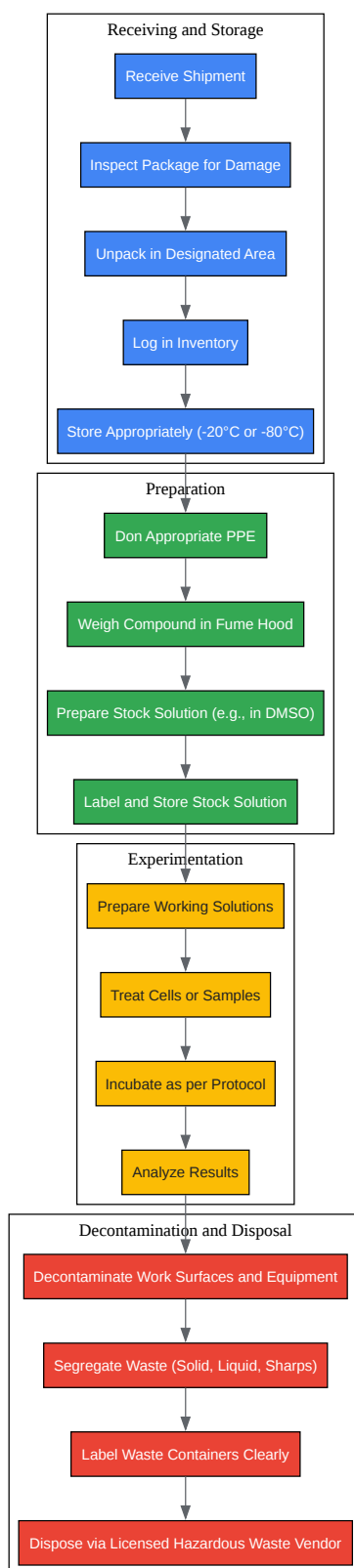
Personal Protective Equipment (PPE)

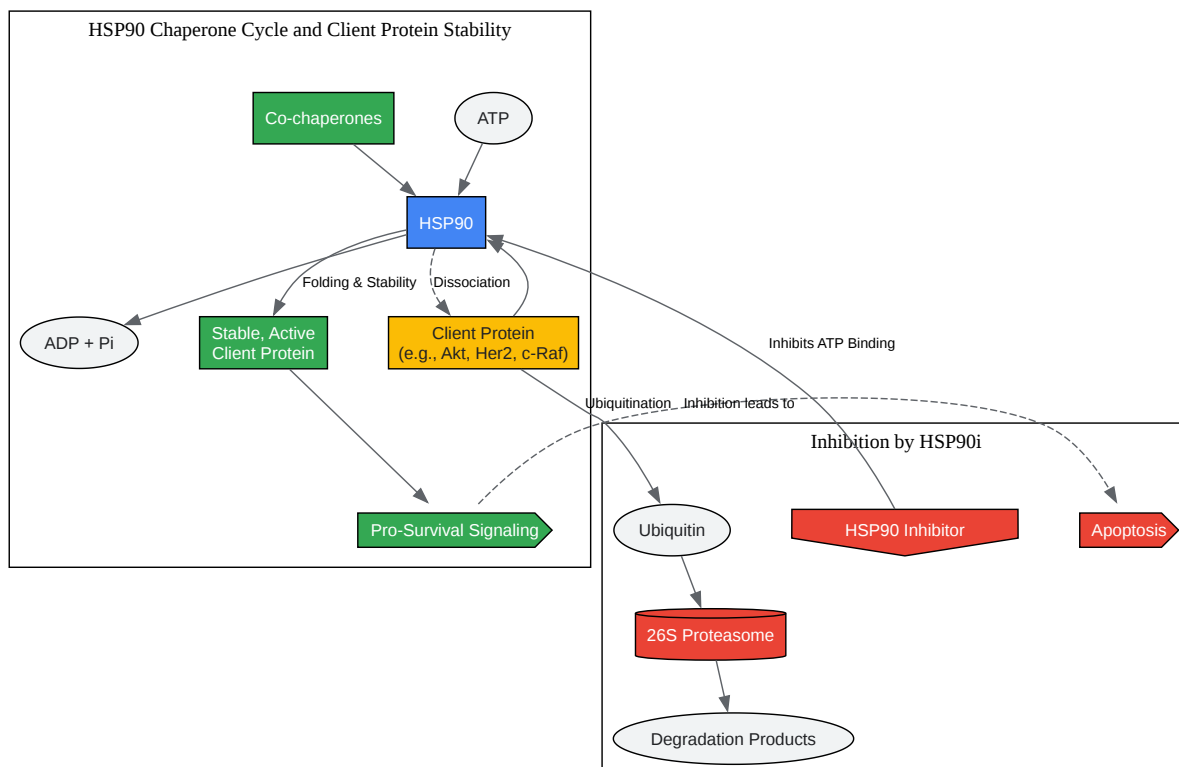
The use of appropriate Personal Protective Equipment (PPE) is the primary control measure to prevent exposure. The required PPE varies depending on the specific handling procedure.

Task Category	Primary PPE	Secondary/Task-Specific PPE
Receiving and Unpacking	- Safety glasses with side shields- Laboratory coat- Nitrile gloves	- Face shield (if there is a risk of splash)- Chemical-resistant apron
Weighing and Aliquoting (Powder)	- Full-face respirator or a combination of safety goggles and a face shield- Disposable solid-front gown with tight-fitting cuffs- Double nitrile gloves- Disposable sleeves	- Powered Air-Purifying Respirator (PAPR) for highly potent compounds or large quantities
Solution Preparation	- Chemical splash goggles- Impermeable, long-sleeved lab coat with knit cuffs- Double nitrile gloves	- Face shield- Chemical-resistant apron
Cell Culture and In Vitro Assays	- Safety glasses- Laboratory coat- Nitrile gloves	- N/A
Waste Disposal	- Chemical splash goggles- Impermeable, long-sleeved lab coat- Heavy-duty, chemical-resistant gloves	- Face shield- Chemical-resistant apron

Operational Workflow

A clear, step-by-step operational plan ensures that **HSP90i** are handled safely and consistently.





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